Technical Guide: Safety, Handling, and Disposal of 1H-Perfluorohex-1-ene

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Compound of Interest

Compound Name:	*1H-Perfluorohex-1-ene*
CAS No.:	*66249-21-6*
Cat. No.:	*B3277590*

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Executive Summary

1H-Perfluorohex-1-ene (C_6HF_{11}) is a partially fluorinated olefin used primarily as a specialized intermediate in the synthesis of fluoropolymers and surface-active agents. Unlike fully fluorinated perfluoroalkanes, the presence of a double bond and a hydrogen atom renders this compound reactive toward specific nucleophiles and susceptible to oxidative degradation.

Critical Safety Directive: This substance must be handled as a PFAS-class material. While immediate acute toxicity is often lower than non-fluorinated analogs, its environmental persistence and potential for degradation into shorter-chain perfluoroalkyl acids (PFAAs) mandate strict containment and high-temperature incineration for disposal.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6]

Precise identification is required to distinguish this compound from "Perfluorobutyl ethylene" (CAS 19430-93-4), a common isomer often confused in nomenclature.

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Property	Data	Technical Note
Chemical Name	1H-Perfluorohex-1-ene	IUPAC: 1,2,3,3,4,4,5,5,6,6,6-Undecafluorohex-1-ene
CAS Number	66249-21-6	Verify CAS on container label before use.
Molecular Formula	C_6HF_{11}	
Molecular Weight	282.05 g/mol	
Structure	CF_2=CH-CF_2-CF_2-CF_2-CF_3	Note: Isomeric forms (cis/trans) may exist.
Physical State	Colorless Liquid	High vapor pressure expected.
Boiling Point	~55-60°C (Estimated)	Volatile; significant evaporation at ambient temp.
Solubility	Immiscible in water	Soluble in fluorinated solvents, ethers, ketones.

Data Source: PubChem Compound Summary [1]

Hazard Identification (GHS Classification)

While specific GHS data for CAS 66249-21-6 is limited in public databases compared to its ethylene analogs, it shares the toxicological profile of short-chain fluoroolefins.

Primary Hazards[7]

- Skin & Eye Irritation (Category 2/2A): Fluorinated olefins are lipophilic and can defat skin rapidly, causing irritation and dermatitis.
- Specific Target Organ Toxicity - Single Exposure (STOT-SE 3): Inhalation of vapors may cause respiratory tract irritation.[1]
- Asphyxiation Risk: High vapor density allows accumulation in low-lying areas, displacing oxygen.

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Environmental Hazard (PFAS)[8][9][10][11]

- Persistence: The C-F backbone is resistant to hydrolysis and photolysis.
- Degradation Products: Combustion or metabolic breakdown may yield Hydrogen Fluoride (HF) and Perfluorobutanoic acid (PFBA) analogs.

Engineering Controls & Personal Protective Equipment (PPE)

Ventilation Strategy

Requirement: All open handling must occur within a certified chemical fume hood.

- Face Velocity: Maintain >100 fpm (0.5 m/s).
- Filtration: If ductless hoods are used, carbon filters must be specifically rated for low-molecular-weight halogenated organics, though ducted exhaust is preferred to prevent breakthrough.

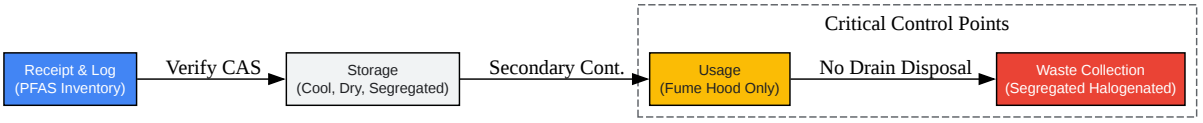
PPE Matrix

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Protection Zone	Recommendation	Rationale
Hand Protection	Silver Shield / 4H (Laminate)	Standard Nitrile degrades rapidly against halogenated solvents. Double-gloving (Nitrile over Laminate) provides dexterity + chemical resistance.
Eye Protection	Chemical Splash Goggles	Safety glasses are insufficient for volatile irritants.
Respiratory	Organic Vapor (OV) Cartridge	Only for emergency egress or spill cleanup. Not for routine use.
Body	Lab Coat (Cotton/Poly)	Synthetic fibers may melt if a fire occurs (though flammability is low).

Safe Handling Workflow

The following workflow utilizes a "Cradle-to-Grave" tracking approach to minimize environmental release.



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Figure 1: Operational workflow emphasizing segregation and "No Drain Disposal" policy.

Protocol Highlights

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- Inert Atmosphere: While not strictly pyrophoric, storing under Nitrogen/Argon preserves purity by preventing reaction with atmospheric moisture or oxygen radical initiation.
- Transfer: Use glass or stainless steel syringes. Avoid plastic pipettes which may leach plasticizers.
- Spill Response:
  - Small Spill (<10ml): Absorb with vermiculite or specific organic spill pads. Place in a sealed jar.
  - Large Spill: Evacuate area. Do not attempt cleanup without SCBA if vapors are concentrated.

Disposal & Environmental Stewardship[12]

The Core Directive:Zero discharge to sewer. **1H-Perfluorohex-1-ene** is a PFAS-related compound. Standard wastewater treatment plants (WWTP) cannot degrade it; it will pass through to effluent or contaminate biosolids [2].

Waste Segregation

- Labeling: Waste containers must be labeled "NON-HALOGENATED WASTE" (Incorrect) -> "HALOGENATED SOLVENT WASTE - PFAS SUSPECT".
- Compatibility: Do not mix with strong alkalis (NaOH, KOH) in the waste stream, as dehydrofluorination can generate exothermic heat and toxic byproducts.

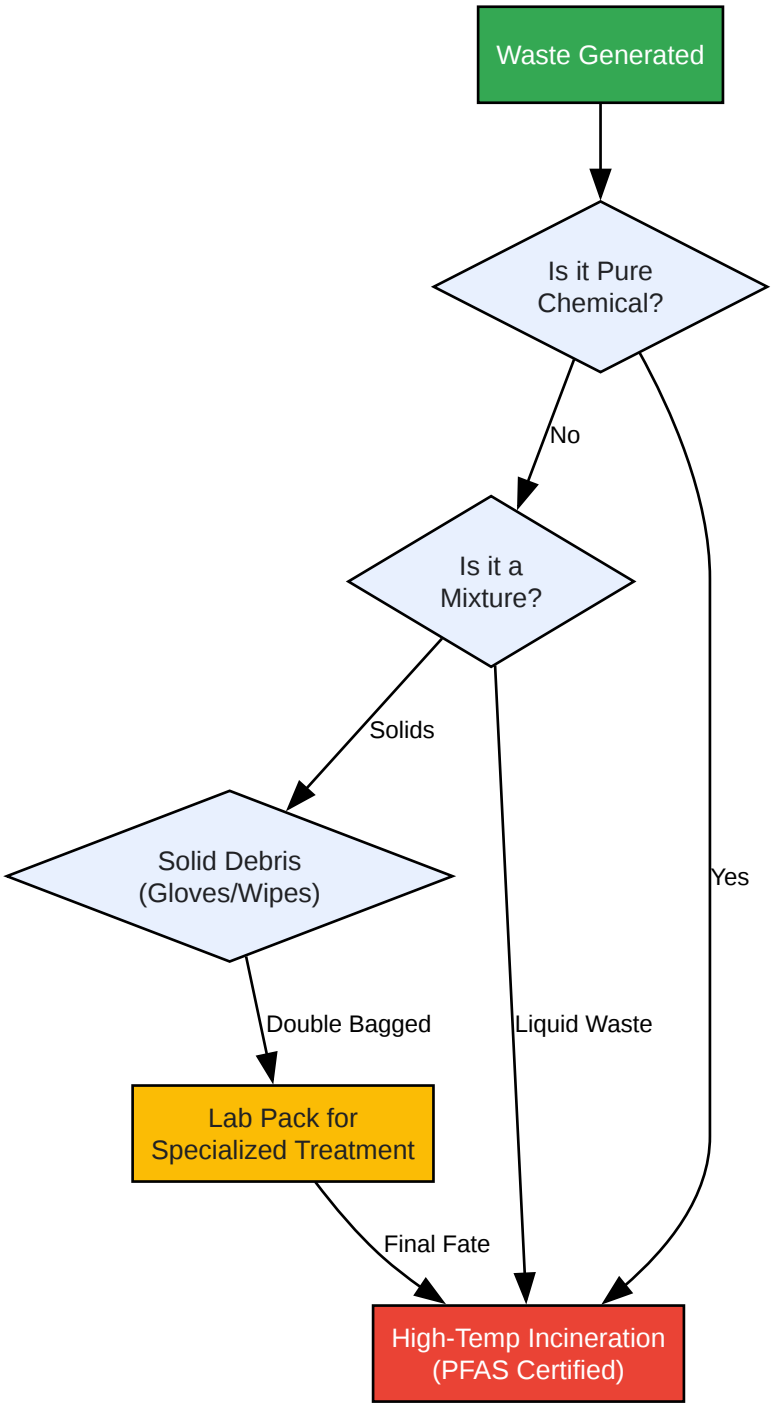
Destruction Method

The only validated disposal method for PFAS-containing precursors is High-Temperature Incineration.

- Temperature: >1,100°C.
- Residence Time: >2 seconds.

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- Scrubbing: The facility must be equipped with wet scrubbers to capture Hydrogen Fluoride (HF) gas generated during combustion [3].



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Figure 2: Decision logic for waste streams ensuring thermal destruction of all PFAS materials.

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References

- National Center for Biotechnology Information (2026).PubChem Compound Summary for CID 21455498, **1H-Perfluorohex-1-ene**. Retrieved March 1, 2026 from [Link]
- U.S. Environmental Protection Agency (EPA).Interim Guidance on the Destruction and Disposal of Perfluoroalkyl and Polyfluoroalkyl Substances (PFAS). Retrieved from [Link][2]

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Sources

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- 2. EPA Issues Interim Guidance on PFAS Destruction and Disposal | Holland & Hart LLP [hollandhart.com]
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